

Essential Safety and Handling Guide for Solvent Blue 104

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Compound of Interest

Compound Name: BG 104
CAS No.: 135669-45-3
Cat. No.: B1177418

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Disclaimer: The following guidance is provided for "Solvent Blue 104" (CAS No. 116-75-6), as the term "**BG 104**" is associated with multiple substances. This information is intended for researchers, scientists, and drug development professionals. Always consult the specific Safety Data Sheet (SDS) for the product you are using and adhere to your institution's safety protocols.

This document provides essential safety and logistical information for the handling and disposal of Solvent Blue 104, a dark reddish-blue solvent dye. Adherence to these procedures is critical for ensuring laboratory safety.

Personal Protective Equipment (PPE)

Proper personal protective equipment is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling Solvent Blue 104.

Protection Type	Recommended Equipment	Specifications and Remarks
Eye/Face Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields.[1] These should conform to EU EN 166 or US NIOSH standards.
Skin Protection	Chemical-resistant Gloves	Handle with gloves that have been inspected prior to use.[1]
Protective Clothing	Wear appropriate protective clothing to minimize skin contact.[2] For significant exposure risk, fire/flammable resistant and impervious clothing is recommended.[1]	
Respiratory Protection	Approved Respirator	Use in a well-ventilated area. [1][3] If exposure limits are exceeded or irritation is experienced, a full-face respirator is necessary.[1]

Operational Plan: Safe Handling and Storage

Safe handling and storage practices are crucial to prevent accidents and exposure.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[2][3]
- Avoid the formation and accumulation of dust.[1][2]
- Use non-sparking tools to prevent ignition.[1]
- Wash hands thoroughly after handling the substance.[2][3]
- An eyewash station and safety shower should be readily accessible.[3][4]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][2]
- Keep containers tightly closed and store them in a secure area away from incompatible materials such as strong oxidizers.[1][2][5]
- Do not store near foodstuffs or beverages.[5]

Disposal Plan

Proper disposal of Solvent Blue 104 and its containers is essential to prevent environmental contamination.

Waste Chemical:

- Disposal should be handled by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[1]
- Always dispose of the chemical in accordance with local, state, and federal regulations.

Contaminated Packaging:

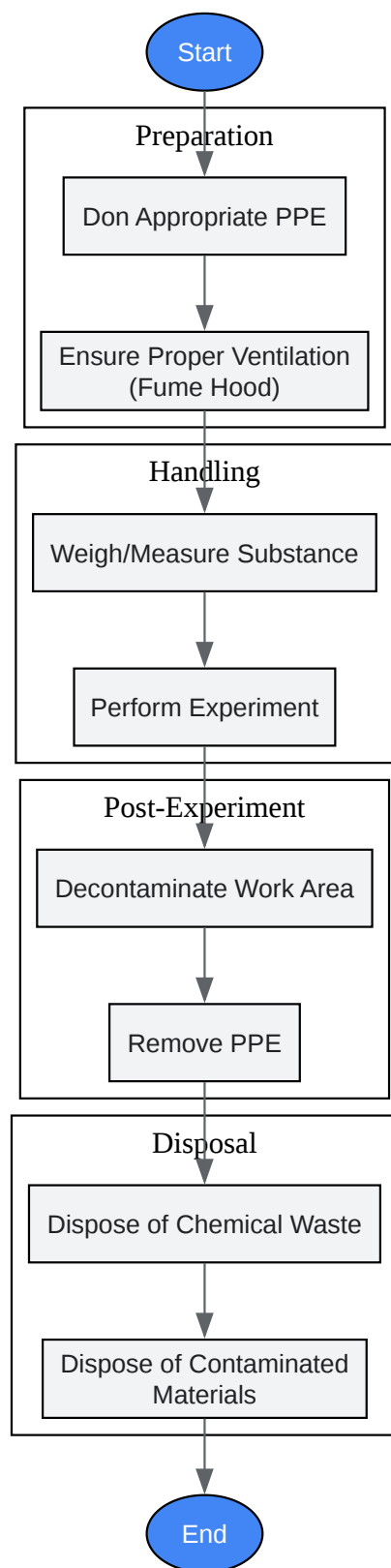
- Containers can be triple-rinsed (or the equivalent) and then offered for recycling or reconditioning.[1]
- Alternatively, puncture the packaging to render it unusable for other purposes and dispose of it in a sanitary landfill.[1]
- Combustible packaging materials may be disposed of via controlled incineration with flue gas scrubbing.[1]

Emergency Procedures

In the event of an accidental exposure or spill, follow these procedures:

- Spills:

- Evacuate personnel from the affected area.[\[1\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- Remove all sources of ignition.[\[1\]](#)
- Wear appropriate PPE as outlined above.
- Vacuum or sweep up the material and place it into a suitable, closed container for disposal.[\[2\]](#) Avoid generating dust.[\[2\]](#)
- First Aid:
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
 - Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.[\[1\]](#)[\[2\]](#)
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)



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Caption: Workflow for the safe handling of Solvent Blue 104.

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